

physical properties of 2-Iodo-1,3-dimethylbenzene

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Compound of Interest

Compound Name: **2-Iodo-1,3-dimethylbenzene**

Cat. No.: **B054174**

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An In-depth Technical Guide on the Physical Properties of **2-Iodo-1,3-dimethylbenzene**

Introduction

2-Iodo-1,3-dimethylbenzene, also known as 2-Iodo-m-xylene, is an important organoiodine compound with the chemical formula $\text{IC}_6\text{H}_3(\text{CH}_3)_2$. As a substituted aromatic halide, it serves as a versatile intermediate in organic synthesis. Its physical properties are critical for its handling, storage, and application in various chemical reactions, particularly in the development of pharmaceuticals and advanced materials. This guide provides a comprehensive overview of its core physical characteristics, supported by detailed experimental protocols for their determination.

Data Presentation: Core Physical Properties

The quantitative physical properties of **2-Iodo-1,3-dimethylbenzene** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Conditions	Reference
Molecular Weight	232.06	g/mol	-	[1]
Density	1.608	g/mL	at 25 °C	[2]
1.6 ± 0.1	g/cm ³	-	[1]	
Boiling Point	223-224	°C	at 760 mmHg	[2]
227.5 ± 9.0	°C	at 760 mmHg	[1]	
Melting Point	11.2	°C	-	[3]
Refractive Index	1.6030	-	at 20 °C (D-line)	[2]
Solubility	Insoluble	-	in Water	[3]
Slightly Soluble	-	in Chloroform, Methanol		[3]
Flash Point	102	°C	Closed Cup	

Experimental Protocols

The determination of the physical properties listed above requires precise and standardized experimental methodologies. Below are detailed protocols for key properties.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[4\]](#) The capillary method is a common micro-scale technique for its determination.[\[5\]](#) [\[6\]](#)

Methodology:

- Sample Preparation: A small amount (a few milliliters) of **2-Iodo-1,3-dimethylbenzene** is placed into a small test tube or fusion tube.[\[7\]](#)
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid within the fusion tube.[\[5\]](#)

- Apparatus Setup: The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a heating apparatus, such as a Thiele tube or an aluminum block, which contains a high-boiling point liquid (e.g., mineral oil) to ensure uniform heating.[5][8]
- Heating and Observation: The apparatus is heated slowly and steadily, at a rate of about 1-2°C per minute, especially near the expected boiling point.[8]
- Boiling Point Identification: As the liquid heats, trapped air in the capillary tube expands and escapes, forming a stream of bubbles. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary's open end.[5] Alternatively, the heat source can be removed when a steady stream of bubbles is observed; the temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[6]

Determination of Melting Point

For substances like **2-Iodo-1,3-dimethylbenzene**, which can be solid at or near room temperature, the melting point is a crucial indicator of purity.[8]

Methodology:

- Sample Preparation: A small amount of the solidified compound is finely powdered. The open end of a capillary tube is pressed into the powder to pack a small sample (1-2 mm in height) into the sealed end.[9]
- Apparatus Setup: The packed capillary tube is attached to a thermometer and placed in a melting point apparatus (e.g., Mel-Temp apparatus or Thiele tube).[8]
- Heating and Observation: The apparatus is heated slowly. An initial rapid heating can be done to find an approximate melting range, followed by a more careful determination with a heating rate of about 2°C per minute.
- Melting Range Determination: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the range.[10] A pure substance typically has a sharp melting range of 0.5-1.0°C.[8]

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass per unit volume of a substance.[\[11\]](#) It can be determined gravimetrically using either a pycnometer for high precision or a graduated cylinder and balance for a simpler measurement.[\[12\]](#)[\[13\]](#)

Methodology (Using Graduated Cylinder):

- Mass of Empty Cylinder: An empty, dry measuring cylinder is weighed on an electronic balance, and its mass is recorded.[\[11\]](#)
- Volume Measurement: A specific volume of **2-Iodo-1,3-dimethylbenzene** (e.g., 20 mL) is added to the measuring cylinder. The volume should be read from the bottom of the meniscus at eye level to avoid parallax error.[\[14\]](#)[\[15\]](#)
- Mass of Filled Cylinder: The measuring cylinder containing the liquid is reweighed, and the mass is recorded.[\[15\]](#)
- Calculation: The mass of the liquid is found by subtracting the mass of the empty cylinder from the mass of the filled cylinder. The density is then calculated using the formula: $\rho = \text{mass} / \text{volume}$.[\[11\]](#)[\[14\]](#) For greater accuracy, measurements should be repeated and an average calculated.[\[14\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a fundamental physical constant. The Abbe refractometer is a common instrument for this purpose.[\[16\]](#)

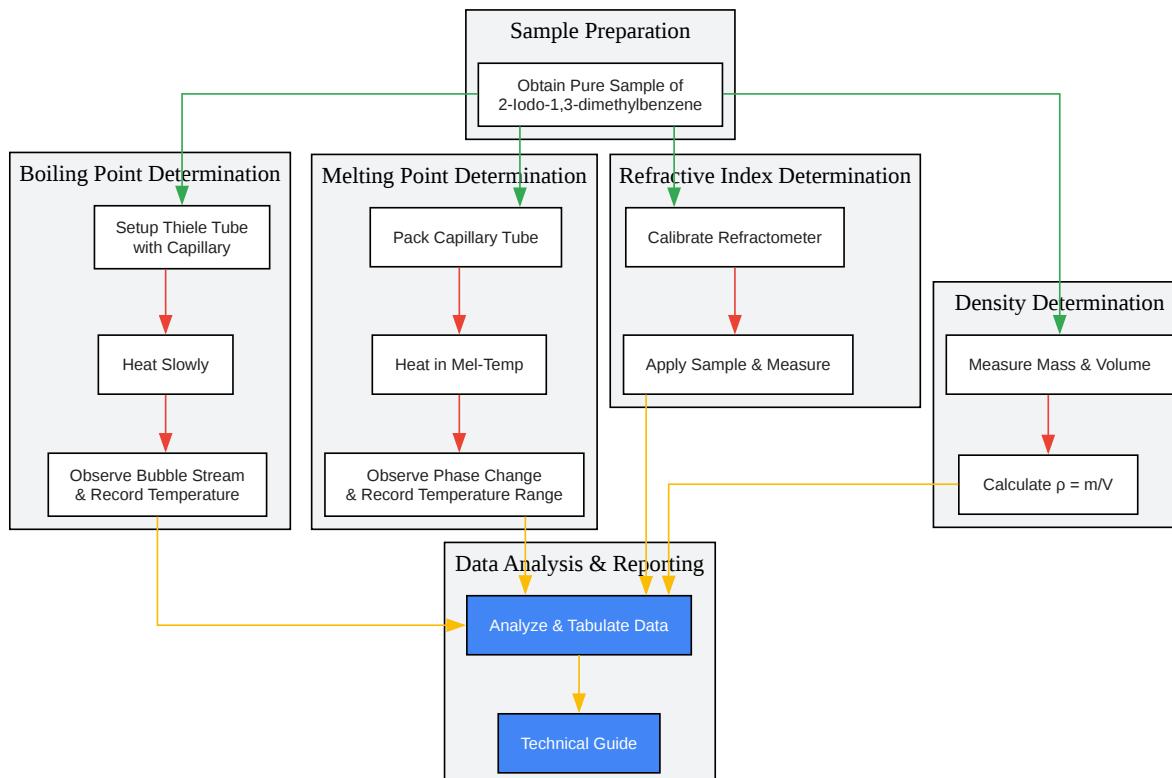
Methodology:

- Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **2-Iodo-1,3-dimethylbenzene** are placed on the clean, dry prism of the refractometer.

- **Measurement:** The prism is closed, and the light source is positioned. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- **Reading the Value:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Visualizations

The following diagram illustrates the generalized workflow for determining the key physical properties of a chemical compound like **2-Iodo-1,3-dimethylbenzene**.



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Caption: Workflow for Physical Property Determination.

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